

Understanding the Oxidation State of Nickel in Nickel Dichromate: A Technical Guide

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Compound of Interest

Compound Name: Nickel dichromate

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This guide provides a detailed analysis of the oxidation state of nickel in **nickel dichromate**, intended for researchers, scientists, and professionals in drug development.

Introduction to Nickel Dichromate

Nickel dichromate is an inorganic compound with the chemical formula NiCr_2O_7 [1][2][3][4]. It is an ionic compound composed of nickel cations and dichromate anions. Understanding the oxidation states of the constituent elements is fundamental to comprehending its chemical properties and reactivity.

Determination of Oxidation States

The oxidation state of an atom in a compound represents its degree of oxidation and is the hypothetical charge that an atom would have if all bonds to atoms of different elements were 100% ionic. The determination of oxidation states follows a set of established rules.

The following protocol outlines the rules-based method for determining the oxidation states of each element in **nickel dichromate**:

- **Overall Charge Neutrality:** The sum of the oxidation states of all atoms in a neutral compound is zero[5][6][7]. **Nickel dichromate** (NiCr_2O_7) is a neutral compound.
- **Identify Constituent Ions:** **Nickel dichromate** is formed from the nickel(II) ion (Ni^{2+}) and the dichromate ion ($\text{Cr}_2\text{O}_7^{2-}$)[2][4].

- Oxidation State of Monatomic Ions: For a monatomic ion, the oxidation state is equal to the charge of the ion[5][8][9]. Therefore, the oxidation state of the nickel ion (Ni^{2+}) is +2.
- Known Oxidation State of Oxygen: Oxygen, in most of its compounds, has an oxidation state of -2[5][7][10].
- Calculate the Oxidation State of Chromium: The sum of the oxidation states of all atoms in a polyatomic ion is equal to the charge of the ion[5][6][7]. For the dichromate ion ($\text{Cr}_2\text{O}_7^{2-}$):
 - Let the oxidation state of chromium be 'x'.
 - There are two chromium atoms and seven oxygen atoms.
 - The equation is: $(2 * x) + (7 * -2) = -2$ [11][12].
 - Solving for x: $2x - 14 = -2$, which gives $2x = +12$, and therefore $x = +6$.
 - Thus, the oxidation state of chromium in the dichromate ion is +6[11][13].

Data Presentation: Summary of Oxidation States

The oxidation states of the elements in **nickel dichromate** are summarized in the table below for clarity and easy comparison.

Element (Symbol)	Ion	Oxidation State
Nickel (Ni)	Ni^{2+}	+2
Chromium (Cr)	$\text{Cr}_2\text{O}_7^{2-}$	+6
Oxygen (O)	$\text{Cr}_2\text{O}_7^{2-}$	-2

Visualization of the Determination Process

The logical workflow for determining the oxidation state of nickel in **nickel dichromate** is illustrated in the following diagram.

Workflow for determining oxidation states in NiCr_2O_7 .

In conclusion, by applying the fundamental rules of assigning oxidation states, the oxidation state of nickel in **nickel dichromate** is determined to be +2, while chromium exists in its +6 oxidation state.

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- To cite this document: BenchChem. [Understanding the Oxidation State of Nickel in Nickel Dichromate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099472#understanding-the-oxidation-state-of-nickel-in-nickel-dichromate]

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